

The Dual Identity of Agrocybin: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Agrocybin*

Cat. No.: *B1578648*

[Get Quote](#)

Introduction: The term "**Agrocybin**" presents a notable case of ambiguity within scientific literature, referring to two distinct chemical entities isolated from fungi. This technical guide aims to provide a comprehensive overview of both molecules for researchers, scientists, and drug development professionals. The first, a 9 kDa peptide from *Agrocybe cylindracea*, exhibits well-documented antifungal and antiviral properties. The second is a small polyacetylene molecule, 8-hydroxyocta-2,4,6-triynamide, whose specific biological activities and origins are less thoroughly detailed in publicly accessible literature. This document will address each molecule in separate, dedicated sections, providing available data on their physical and chemical properties, experimental protocols for their study, and visualizations of relevant pathways and structures.

Part 1: Agrocybin, the Antifungal Peptide

Agrocybin (peptide) is a 9 kDa protein isolated from the edible mushroom *Agrocybe cylindracea*. It has demonstrated significant antifungal activity against various fungal species and inhibitory effects on HIV-1 reverse transcriptase.

Physical and Chemical Properties of Agrocybin (Peptide)

Property	Value	Source
Molecular Mass	9 kDa	[1]
Source	Fruiting bodies of <i>Agrocybe cylindracea</i>	[1]
N-terminal Sequence	ANDPQCLYGNVAAKF	
Thermostability	Stable up to 80°C	[2]

Biological Activity of Agrocybin (Peptide)

Activity	Target/Assay	IC50 / Concentration	Result
Antifungal	<i>Mycosphaerella arachidicola</i> mycelial growth	125 µM	Inhibition
Antifungal	<i>Fusarium oxysporum</i>	Not specified	Inhibition
Antiviral	HIV-1 Reverse Transcriptase	60 µM	Inhibition
Antibacterial	Various bacterial species	Up to 300 µM	No inhibitory activity
Antiproliferative	Hep G2 (hepatoma) cells	Up to 110 µM	No antiproliferative activity
Mitogenic	Murine splenocytes	Not specified	Weaker activity than Concanavalin A

Experimental Protocols: Agrocybin (Peptide)

1. Isolation and Purification of **Agrocybin** Peptide[1]

- Homogenization: Fresh fruiting bodies of *Agrocybe cylindracea* are homogenized in distilled water.

- Centrifugation: The homogenate is centrifuged to remove solid debris, and the supernatant is collected.
- Ion Exchange Chromatography (Step 1): The supernatant is applied to a DEAE-cellulose column. **Agrocybin** is unadsorbed and collected in the flow-through fraction.
- Affinity Chromatography: The unadsorbed fraction from the previous step is loaded onto an Affi-gel blue gel column. **Agrocybin** is adsorbed and subsequently eluted.
- Ion Exchange Chromatography (Step 2): The eluted fraction is further purified by FPLC on a Mono S column.
- Gel Filtration: The final purification step involves FPLC-gel filtration on a Superdex 75 column to obtain purified **Agrocybin**.

2. Antifungal Activity Assay[2]

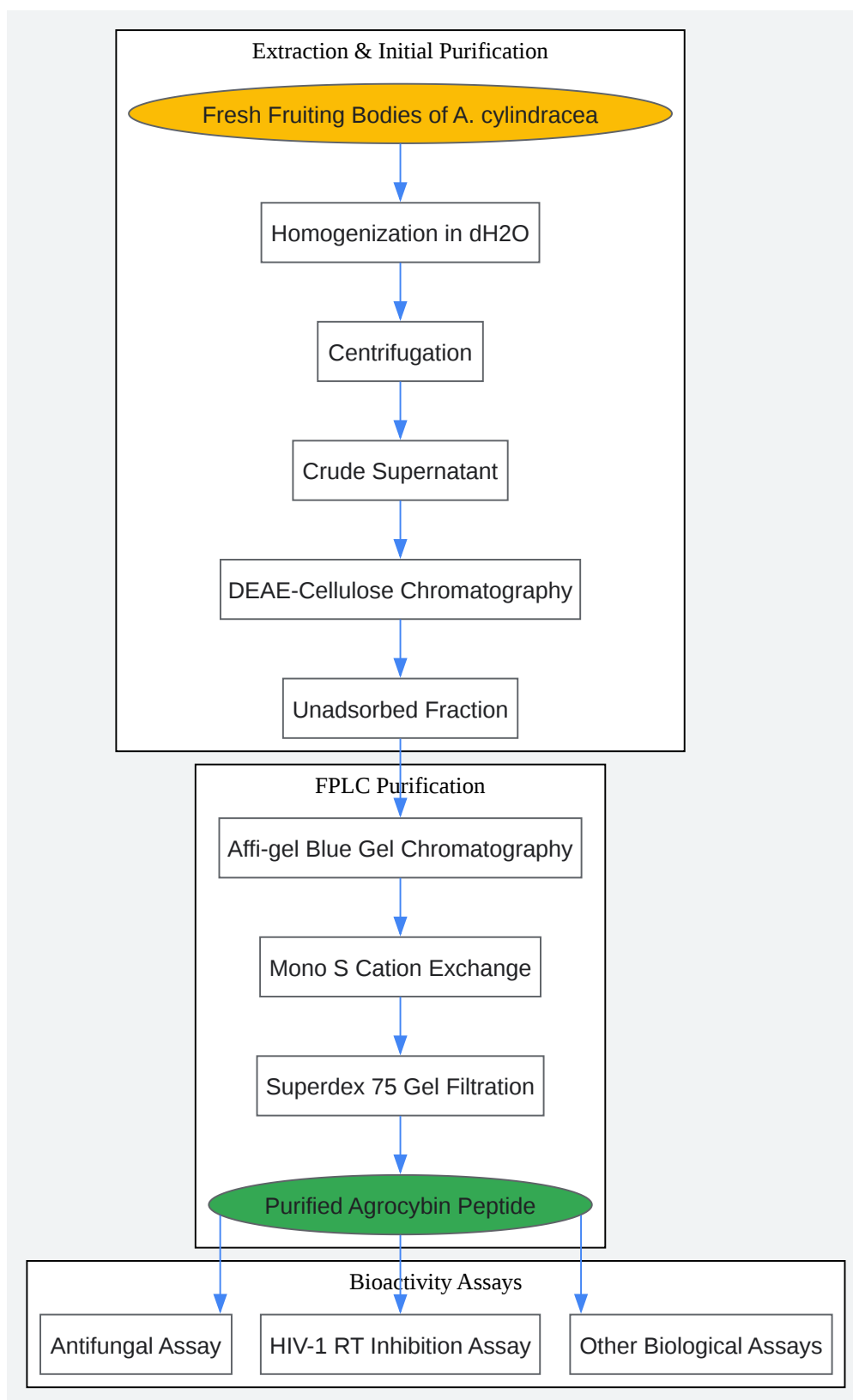
- Fungal mycelia are cultured on potato dextrose agar.
- Varying concentrations of purified **Agrocybin** are added to the culture medium.
- The inhibition of mycelial growth is observed and measured to determine the IC50 value.

3. HIV-1 Reverse Transcriptase Inhibition Assay[2]

- A commercially available HIV-1 reverse transcriptase assay kit is used.
- The assay is performed according to the manufacturer's instructions, with the addition of varying concentrations of **Agrocybin**.
- The inhibitory effect on the enzyme's activity is quantified to determine the IC50 value.

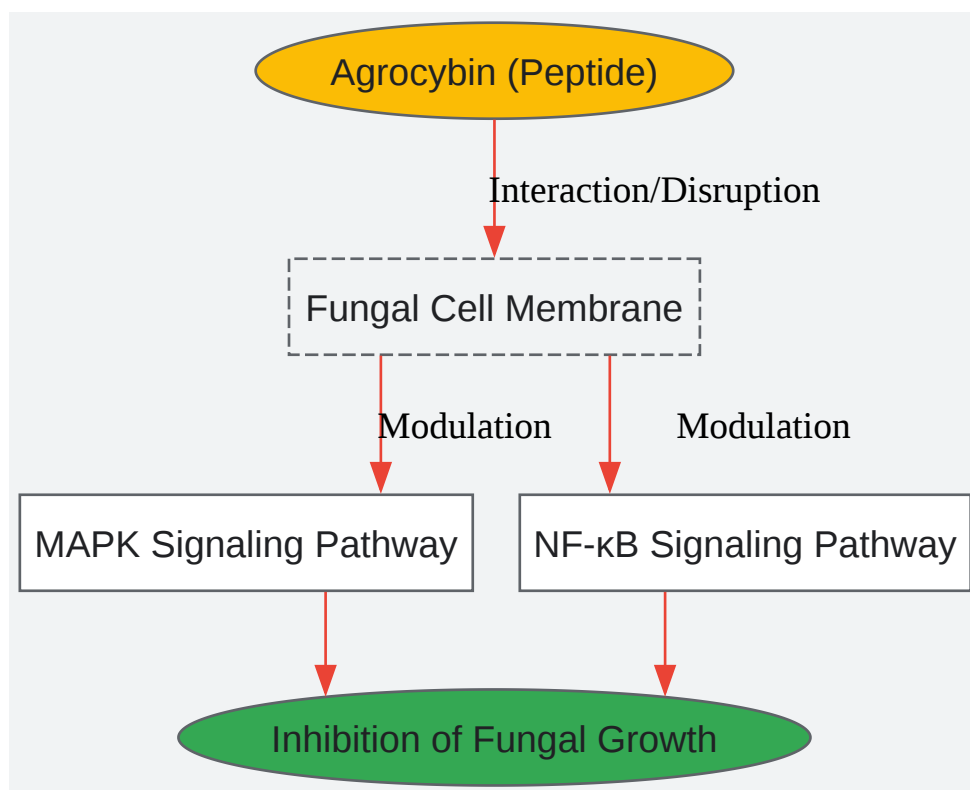
Signaling Pathways and Experimental Workflows

While a specific signaling pathway for the **Agrocybin** peptide has not been definitively elucidated, bioactive peptides from mushrooms are known to exert their effects through various mechanisms, including membrane disruption and modulation of key cellular pathways such as the NF-κB and MAPK pathways.

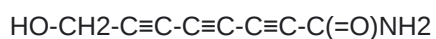


[Click to download full resolution via product page](#)

Caption: Workflow for the isolation and characterization of **Agrocybin** peptide.



Chemical Structure of 8-hydroxyocta-2,4,6-trienamide



Key Properties

Formula: C₈H₅NO₂

MW: 147.13 g/mol

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Agrocybin, an antifungal peptide from the edible mushroom *Agrocybe cylindracea* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. dl.begellhouse.com [dl.begellhouse.com]

- To cite this document: BenchChem. [The Dual Identity of Agrocybin: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1578648#physical-and-chemical-properties-of-agrocybin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com